

FH535 stability storage conditions

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Compound Focus: FH535

CAS No.: 108409-83-2

Cat. No.: S527971

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Storage & Handling FAQ

Aspect	Specification
Physical Form	Solid, light yellow to yellow [1] [2]
Purity & Quality	≥99% (HPLC) [1]
Short-Term Storage	+2°C to +8°C [1]
Long-Term Storage	Freeze acceptable; protect from light [1]
Reconstitution Solvent	DMSO [1] [2]
Solubility in DMSO	100 mg/mL [1] or 92.28 mM [2]
Reconstituted Stock Stability	-20°C for 3 months [1] or 6 months [2]
Shipping Conditions	Ambient temperature [1]

Troubleshooting Common Issues

- **Problem: Precipitate forms in stock solution.**
 - **Solution:** Warm the vial gently and sonicate to re-dissolve. Ensure fresh, anhydrous DMSO is used [2].

- **Problem: Experimental results are inconsistent.**
 - **Potential Cause:** Degradation of the compound due to improper storage or repeated freeze-thaw cycles.
 - **Solution:** Prepare small, single-use aliquots of the stock solution after reconstitution. Avoid repeated freezing and thawing. Always protect the compound from light by using amber vials or wrapping tubes in aluminum foil [1].

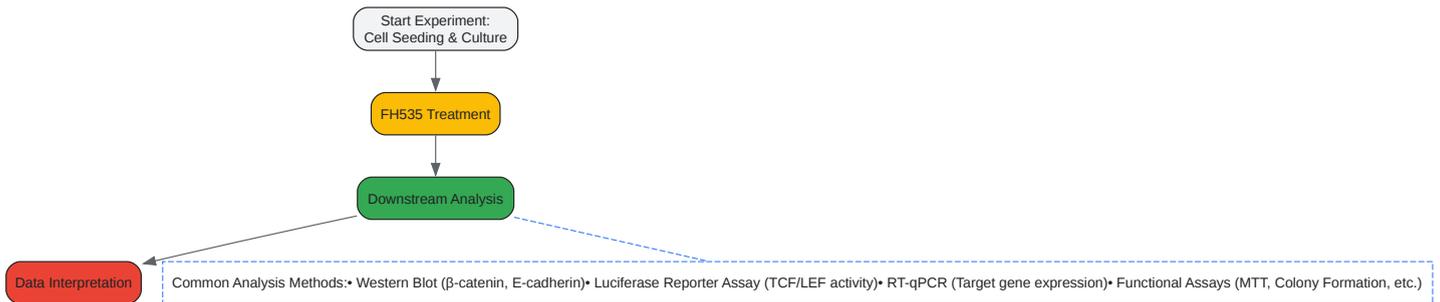
Experimental Protocols & Applications

The following table summarizes key in vitro findings from the literature to guide your experimental design.

Cell Line / Model	Experimental Finding	Effective FH535 Concentration	Key Outcome / Mechanism
Pancreatic Cancer (PANC-1, BxPC-3) [3]	Inhibits metastasis & growth	20 - 40 μ M	↓ Cell migration, invasion, growth; ↑ E-cadherin
Radioresistant Esophageal Cancer (KYSE-150R) [4]	Reverses radioresistance & EMT	20 μ M	↓ Nuclear β -catenin; reverses EMT; impairs DNA repair
Osteosarcoma (143b, U2OS, etc.) [5]	Cytotoxic, inhibits Wnt signaling	Varies by assay	↓ PAR-modification of Axin2; suggests Tankyrase inhibition
Neuronal (OGD/R-triggered HT22) [2]	Inhibits Wnt/ β -catenin pathway	2.5 μ M	↓ β -catenin & cyclin D1 expression

Core Experimental Workflow

The methodology for investigating **FH535** can be summarized in the following workflow, which is commonly used across the studies:



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Detailed Protocol: Inhibiting Wnt/ β -catenin Signaling [3] [4]

• Cell Culture and Seeding:

- Culture your chosen cell line (e.g., pancreatic cancer PANC-1, esophageal cancer KYSE-150) in appropriate medium (e.g., DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin/streptomycin at 37°C in a 5% CO₂ atmosphere [3].
- Seed cells in multi-well plates for the specific assay. For protein or RNA extraction, seed at a density of 5x10⁵ cells in a 100 mm dish [4] [5]. For viability assays (MTT), seed 1x10³ to 5x10⁴ cells per well in a 96 or 24-well plate [3] [4].

• FH535 Treatment:

- Prepare a fresh working solution from your DMSO stock. Dilute **FH535** in serum-free medium to the desired final concentration (common range: 2.5 - 40 μ M, see table above) [3] [4] [2].
- Add the treatment to cells after they have adhered (e.g., 12-24 hours post-seeding). Include a vehicle control (DMSO at the same dilution) for comparison. A typical treatment duration is 24 hours [3] [4].

• Downstream Analysis (Key Assays):

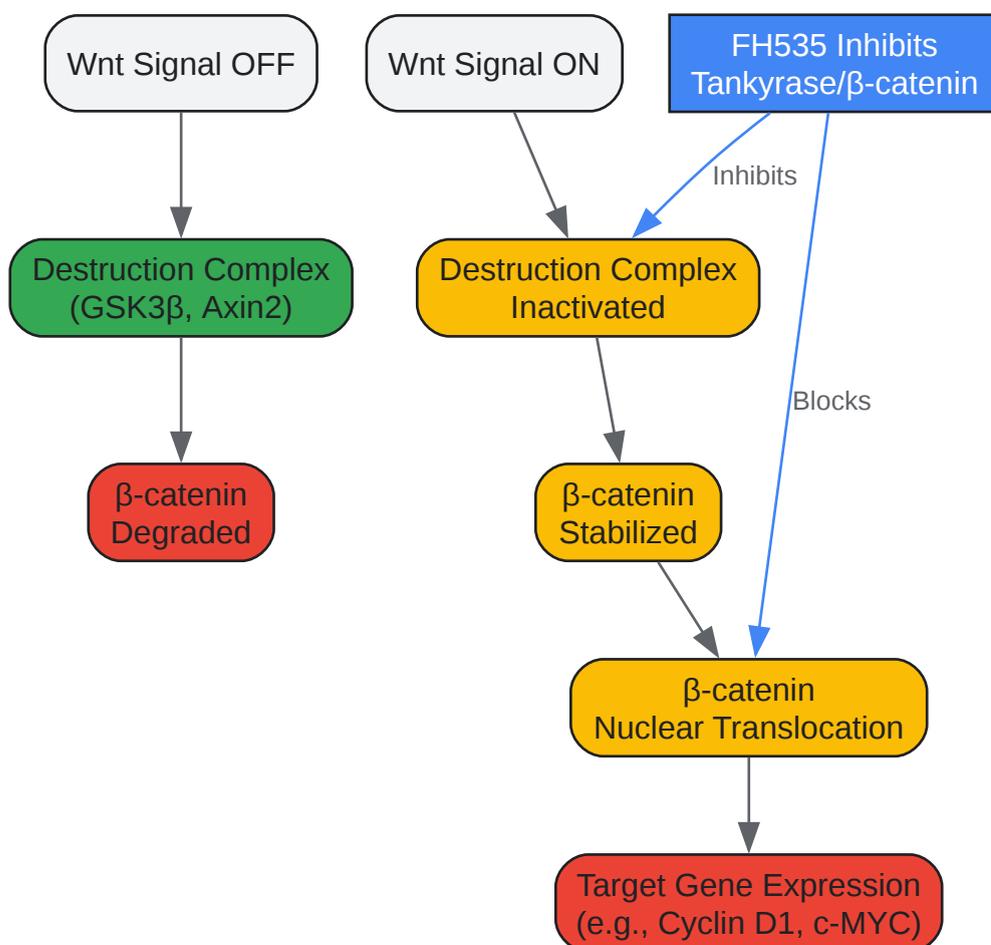
- **Western Blotting:** Confirms pathway inhibition. Extract total protein using RIPA lysis buffer. Probe for key proteins like **β -catenin** (total and nuclear), **E-cadherin**, and **Cyclin D1**.

Successful inhibition is indicated by reduced levels of nuclear β -catenin and its target genes [3] [4] [5].

- **Luciferase Reporter Assay:** Quantifies pathway activity. Co-transfect cells with a TCF/LEF reporter plasmid (e.g., pTOPFLASH) and a control plasmid (e.g., pRL-SV40). After **FH535** treatment, measure luciferase activity. A decrease in luminescence indicates successful inhibition of Wnt/ β -catenin transcriptional activity [3].
- **Functional Assays:**
 - **MTT Assay:** To assess cell viability/proliferation. Add MTT reagent to cells after treatment, incubate, and then dissolve the formed formazan crystals in DMSO. Measure the absorbance at 490 nm [3].
 - **Wound Healing / Transwell Invasion Assay:** To study anti-metastatic effects. Create a "wound" in a confluent cell monolayer or use Matrigel-coated transwell chambers. Treat with **FH535** and monitor cell migration into the wound or through the membrane over 24-48 hours [3].

Mechanism of Action

FH535 is a dual-pathway inhibitor, primarily targeting the Wnt/ β -catenin signaling pathway and the PPAR γ / δ pathways [1] [2]. The diagram below illustrates its role in inhibiting Wnt/ β -catenin signaling, a key mechanism explored in the cited studies.



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